

# 9-O-Methyl-4-hydroxyboeravinone B: A Comprehensive Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 9-O-Methyl-4-hydroxyboeravinone  
B  
Cat. No.: B131129

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**9-O-Methyl-4-hydroxyboeravinone B** is a naturally occurring phenolic compound that has garnered interest within the scientific community for its potential therapeutic properties. This technical guide provides a detailed overview of the discovery, background, and known biological activities of this compound. Information regarding its physicochemical properties, natural sources, and putative mechanisms of action are presented. While the body of research on this specific molecule is emerging, this document aims to consolidate the available data to support further investigation and drug development efforts.

## Introduction

**9-O-Methyl-4-hydroxyboeravinone B** is a bioactive phenolic derivative primarily sourced from the roots of *Boerhavia diffusa*, a plant belonging to the Nyctaginaceae family.[1] It has also been reported in *Mirabilis jalapa*. [2] The compound is characterized by a distinct chemical structure featuring methylation and hydroxylation, which are believed to contribute to its biological activities.[1] Preliminary investigations suggest that **9-O-Methyl-4-hydroxyboeravinone B** possesses antioxidant, anti-inflammatory, and hepatoprotective properties.[1] This has positioned it as a compound of interest for potential therapeutic applications in conditions associated with oxidative stress and inflammation, such as liver disorders.[1]

## Physicochemical Properties

A summary of the key physicochemical properties of **9-O-Methyl-4-hydroxyboeravinone B** is provided in the table below.

Property	Value	Source
Chemical Formula	C <sub>18</sub> H <sub>14</sub> O <sub>7</sub>	[1][2]
Molecular Weight	342.3 g/mol	[1][2]
CAS Number	333798-10-0	[1][2]
IUPAC Name	4,6,11-trihydroxy-9-methoxy-10-methyl-6H-chromeno[3,4-b]chromen-12-one	[2]

## Discovery and Natural Occurrence

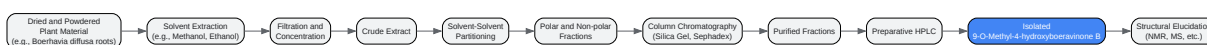
**9-O-Methyl-4-hydroxyboeravinone B** is a natural product isolated from the plant kingdom.

### Botanical Sources

The primary botanical source of **9-O-Methyl-4-hydroxyboeravinone B** is the roots of *Boerhavia diffusa* Linn.[1] This plant, commonly known as "Punarnava," is a perennial creeping weed found in tropical and subtropical regions and has a long history of use in traditional and folklore medicine. The compound has also been identified in *Mirabilis jalapa*, another member of the Nyctaginaceae family.[2]

### Isolation and Purification

Detailed experimental protocols for the original isolation and purification of **9-O-Methyl-4-hydroxyboeravinone B** are not extensively available in the public domain at the time of this writing. The following is a generalized workflow based on standard phytochemical extraction and isolation techniques.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the isolation and purification of **9-O-Methyl-4-hydroxyboeravinone B**.

## Biological Activity and Mechanism of Action

The biological activities of **9-O-Methyl-4-hydroxyboeravinone B** are currently under investigation. The available information suggests a role in modulating oxidative stress and inflammatory pathways.

### Antioxidant Activity

**9-O-Methyl-4-hydroxyboeravinone B** is reported to possess antioxidant properties.<sup>[1]</sup> The proposed mechanisms include the inhibition of lipid peroxidation and the neutralization of free radicals, which contribute to its protective effect against oxidative stress.<sup>[1]</sup>

Quantitative data, such as IC<sub>50</sub> values from specific antioxidant assays (e.g., DPPH, ABTS), for the purified compound are not readily available in the reviewed literature.

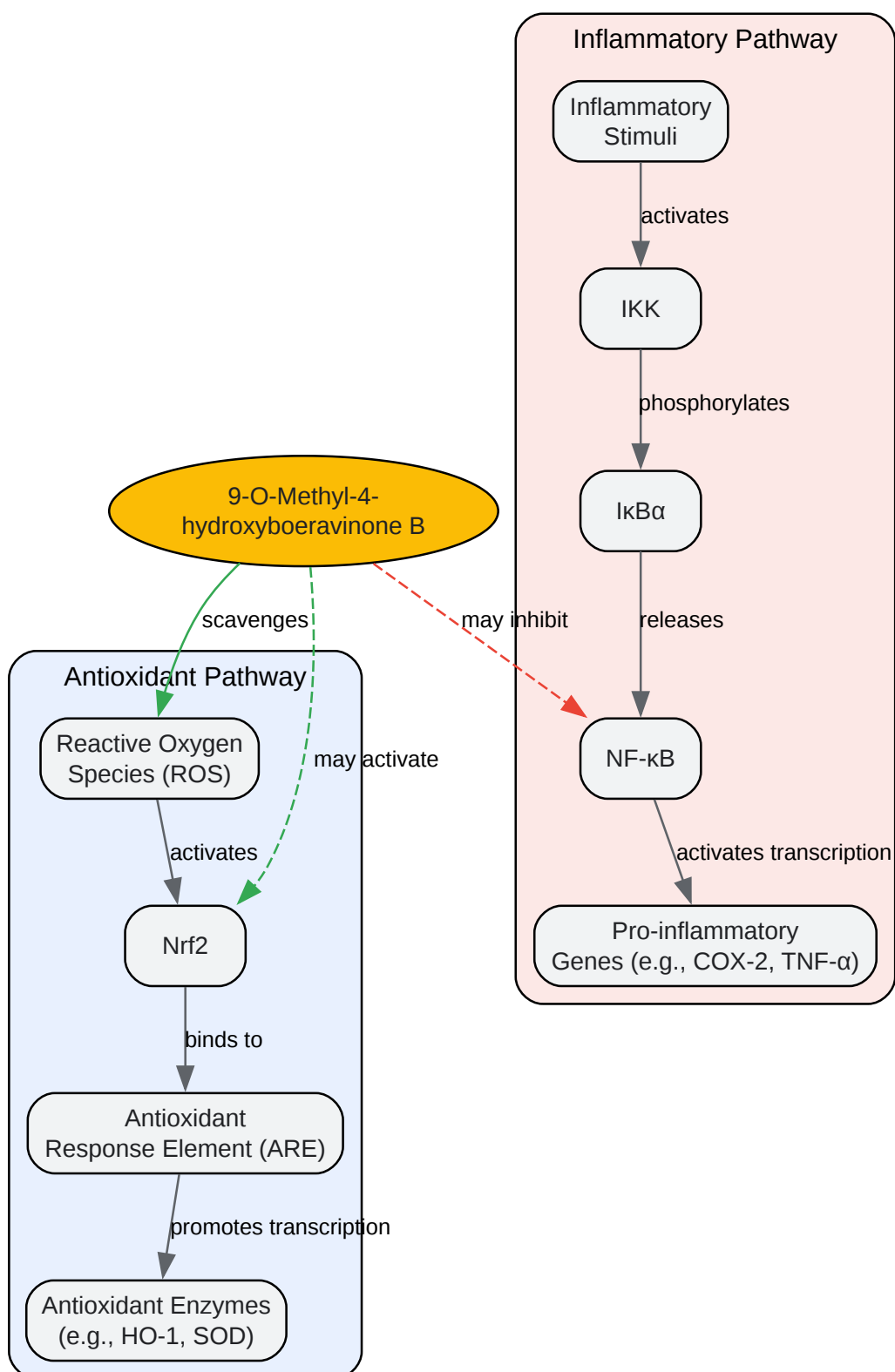
### Anti-inflammatory Activity

The compound is also under investigation for its potential anti-inflammatory benefits.<sup>[1]</sup> The modulation of inflammatory pathways is a key area of interest for its therapeutic applications.

Specific quantitative data on the anti-inflammatory activity of purified **9-O-Methyl-4-hydroxyboeravinone B**, including IC<sub>50</sub> values for key inflammatory enzymes (e.g., COX-1, COX-2, 5-LOX) or its effects on inflammatory cytokine production, are not detailed in the currently accessible literature.

### Putative Signaling Pathways

The mode of action of **9-O-Methyl-4-hydroxyboeravinone B** is thought to involve the modulation of multiple biochemical pathways.<sup>[1]</sup> Based on its classification as a phenolic antioxidant and its reported anti-inflammatory effects, potential signaling pathway interactions can be hypothesized.



[Click to download full resolution via product page](#)

Caption: Hypothesized signaling pathways potentially modulated by **9-O-Methyl-4-hydroxyboeravinone B**.

## Future Directions

Further research is essential to fully elucidate the therapeutic potential of **9-O-Methyl-4-hydroxyboeravinone B**. Key areas for future investigation include:

- **Comprehensive Biological Screening:** Quantitative assessment of its antioxidant and anti-inflammatory activities using a panel of in vitro and in vivo assays.
- **Mechanism of Action Studies:** Detailed investigation into the specific molecular targets and signaling pathways modulated by the compound.
- **Pharmacokinetic and Toxicological Profiling:** Evaluation of its absorption, distribution, metabolism, excretion (ADME), and safety profile.
- **Medicinal Chemistry Efforts:** Synthesis of analogs to establish structure-activity relationships (SAR) and optimize for potency and selectivity.

## Conclusion

**9-O-Methyl-4-hydroxyboeravinone B** is a promising natural product with potential applications in the management of diseases associated with oxidative stress and inflammation. While the current body of scientific literature provides a foundational understanding of its properties, significant further research is required to fully characterize its pharmacological profile and validate its therapeutic potential. This technical guide serves as a resource to encourage and guide future research and development efforts centered on this intriguing molecule.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 9-o-Methyl-4-hydroxyboeravinone B | 333798-10-0 | INA79810 [biosynth.com]
- 2. 9-O-Methyl-4-Hydroxyboeravinone B | C18H14O7 | CID 487168 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [9-O-Methyl-4-hydroxyboeravinone B: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b131129#9-o-methyl-4-hydroxyboeravinone-b-discovery-and-background]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)